

# An In-depth Technical Guide to 1,12-Dibromododecane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *1,12-Dibromododecane*

Cat. No.: *B1294643*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,12-Dibromododecane**, a versatile bifunctional alkane used as a key building block in organic synthesis. This document outlines its chemical and physical properties, provides detailed experimental protocols for its synthesis, and illustrates its role in synthetic pathways.

## Core Compound Properties

**1,12-Dibromododecane** is a linear hydrocarbon chain with bromine atoms attached to its terminal carbons.<sup>[1]</sup> This structure makes it a valuable intermediate for forming a variety of more complex molecules through reactions such as nucleophilic substitution and the formation of organometallic reagents.<sup>[2]</sup>

## Quantitative Data Summary

A summary of the key quantitative data for **1,12-Dibromododecane** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	$C_{12}H_{24}Br_2$	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	328.13 g/mol	
CAS Number	3344-70-5	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Melting Point	38-42 °C	<a href="#">[7]</a> <a href="#">[8]</a>
Boiling Point	215 °C at 15 mmHg	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Density	$1.3 \pm 0.1 \text{ g/cm}^3$	
Appearance	White to light yellow powder or crystal	<a href="#">[1]</a> <a href="#">[7]</a>
Solubility	Insoluble in water; Soluble in organic solvents like ethanol, ether, and hot methanol. <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[7]</a>	

## Experimental Protocols

### Synthesis of 1,12-Dibromododecane from 1,12-Dodecanediol

This protocol details a one-step bromination of 1,12-dodecanediol to produce **1,12-Dibromododecane**.[\[9\]](#)

Materials:

- 1,12-dodecanediol (0.1 mol)
- Sodium bromide (26 g, 0.25 mol)
- Concentrated sulfuric acid (50 mL)
- Water (30 mL initially, plus additional for washing)
- Anhydrous calcium chloride

**Procedure:**

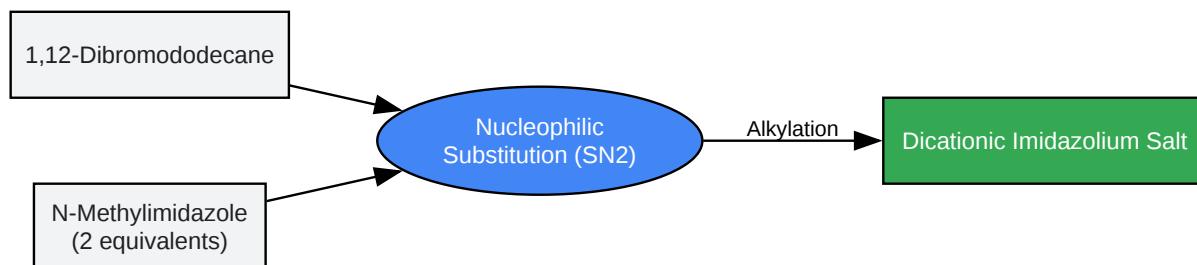
- In a 250 mL three-neck flask, cautiously add 50 mL of concentrated sulfuric acid to 30 mL of water and allow the solution to cool to room temperature.
- To the cooled sulfuric acid solution, add 1,12-dodecanediol (0.1 mol) and sodium bromide (26 g, 0.25 mol) with stirring.
- Heat the mixture to reflux and maintain for 4 hours.
- After reflux, cool the reaction mixture to room temperature and add 100 mL of water.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with equal volumes of concentrated sulfuric acid, water, saturated sodium bicarbonate solution, and finally, water again.
- Separate the organic layer and dry it over anhydrous calcium chloride for 30 minutes.
- Purify the crude product by vacuum distillation to obtain **1,12-Dibromododecane** as a colorless liquid.[9]

## Synthetic Applications & Pathways

**1,12-Dibromododecane** serves as a precursor in various organic syntheses. Its bifunctional nature allows it to be a linker molecule or a starting material for creating compounds with extended carbon chains.

## Example Synthetic Pathway: Formation of a Dicationic Imidazolium Salt

The following diagram illustrates a logical workflow for the synthesis of a dicationic imidazolium salt starting from **1,12-Dibromododecane**, showcasing its role as an alkylating agent.



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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)